

# Essential Safety and Operational Guide for Handling Spantide II

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## Compound of Interest

Compound Name: *spantide II*

Cat. No.: *B1681974*

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This document provides immediate safety, handling, and disposal protocols for **Spantide II**, a potent tachykinin antagonist. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and Safety Precautions

**Spantide II** is a synthetic undecapeptide and a Substance P antagonist. While it displays negligible neurotoxicity compared to Spantide I, it is crucial to handle it with care as it may be harmful if inhaled, ingested, or absorbed through the skin, and can cause irritation to the skin, eyes, and respiratory tract.

Personal Protective Equipment (PPE):

A comprehensive set of personal protective equipment is mandatory to prevent exposure.

PPE Category	Specification	Purpose
Eye Protection	Safety goggles or a face shield.	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact.
Body Protection	Full laboratory coat or suit.	Protects skin and clothing from contamination.
Respiratory Protection	Dust mask or respirator.	Prevents inhalation of the powder form.

## First Aid Measures

Immediate response is critical in case of accidental exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Handling and Storage

Proper handling and storage are vital to maintain the integrity of **Spantide II** and ensure laboratory safety.

**Handling:**

- Avoid direct contact with the substance.
- Prevent the formation of dust and aerosols.
- Ensure adequate ventilation in the handling area.
- Use all required personal protective equipment.

**Storage:**

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated area.
- Recommended storage temperature is -20°C.

## Accidental Release and Disposal Plan

In the event of a spill, and for routine disposal, the following procedures must be followed.

**Accidental Release:**

- Evacuate the area and ensure adequate ventilation.
- Wear the appropriate personal protective equipment.
- For small spills, carefully scoop the material into a designated waste container.
- For large spills, use a shovel to collect the material into a suitable container for disposal.
- Clean the spill area thoroughly with a suitable decontaminating agent.

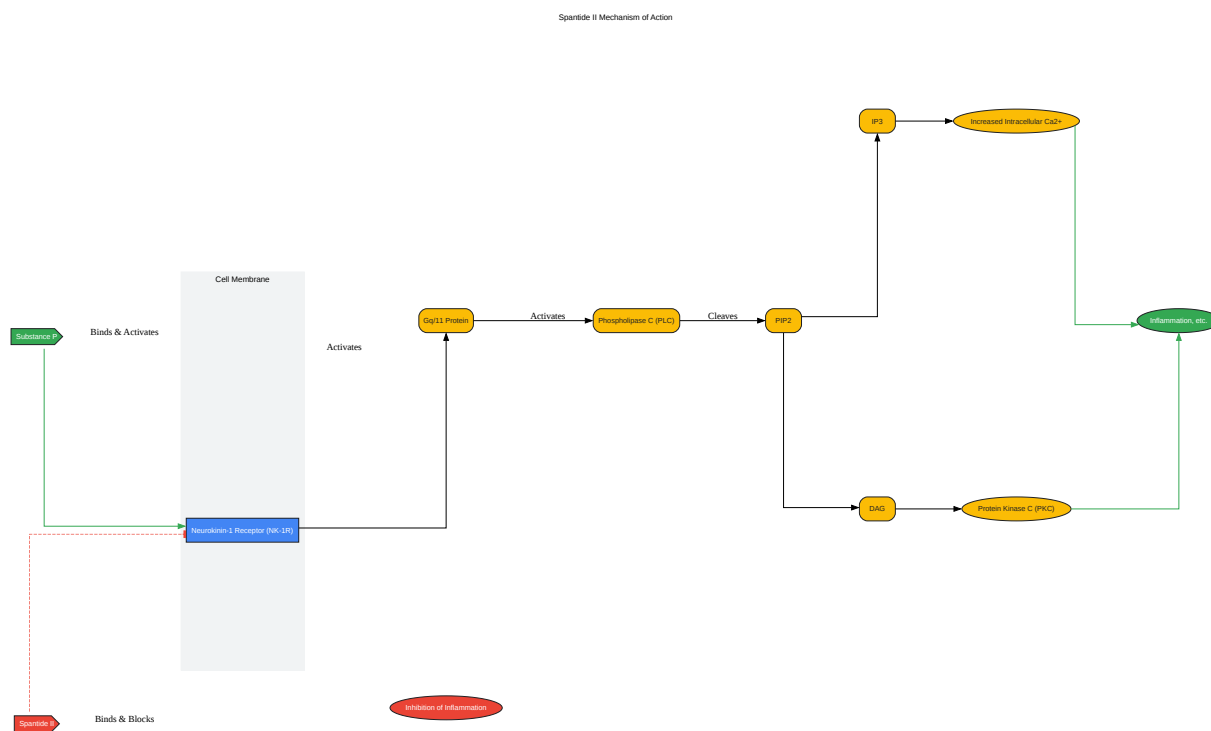
**Disposal:**

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

- Do not dispose of it in household trash or down the drain.
- Contaminated packaging should be treated as hazardous waste.

## Mechanism of Action: Neurokinin-1 Receptor Antagonism

**Spantide II** functions as a competitive antagonist of the Neurokinin-1 receptor (NK-1R), the primary receptor for Substance P.[1][2] By blocking the binding of Substance P to NK-1R, **Spantide II** inhibits the downstream signaling cascade that is typically initiated by this interaction. This antagonism is the basis for its anti-inflammatory and other physiological effects.



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Caption: **Spantide II** blocks Substance P binding to NK-1R, inhibiting downstream signaling.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Spantide II - Echelon Biosciences [echelon-inc.com]
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